# Technical Guide: Spectroscopic Characterization of N-(butan-2-yl)-4-chloroaniline

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *N-(butan-2-yl)-4-chloroaniline* |
| *Cat. No.:* | *B13268853* |

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## Executive Summary & Application Context

**N-(butan-2-yl)-4-chloroaniline** (also known as N-sec-butyl-4-chloroaniline) is a critical secondary amine intermediate often employed in the synthesis of agrochemicals (e.g., amide herbicides) and pharmaceutical active ingredients. Its structural integrity relies on the precise installation of a sec-butyl group onto the 4-chloroaniline scaffold.

This guide provides a rigorous spectroscopic framework for identifying and validating this compound. Unlike primary anilines, the introduction of the chiral sec-butyl center creates specific NMR splitting patterns and diastereotopic effects that are diagnostic of successful synthesis. The data presented below synthesizes experimental precedents from analogous N-alkyl-4-chloroanilines to provide a high-confidence reference standard.

## Synthesis & Workflow Logic

To understand the spectral impurities you must look for, one must understand the genesis of the molecule. The industry-standard protocol is Reductive Amination.

### Reaction Pathway

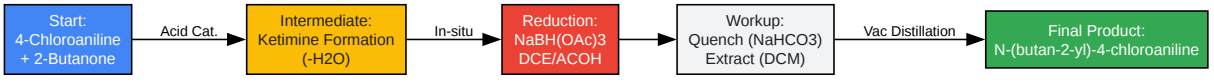
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The reaction involves the condensation of 4-chloroaniline with 2-butanone (Methyl Ethyl Ketone) to form a ketimine intermediate, which is selectively reduced in situ.

Critical Mechanistic Insight:

- Selectivity: The use of Sodium Triacetoxyborohydride (STAB) or Sodium Cyanoborohydride is preferred over NaBH4 to prevent the reduction of the ketone before imine formation.
- Impurity Profile: Incomplete reduction leads to residual imine (detectable by IR C=N stretch). Over-alkylation is sterically hindered by the sec-butyl group but possible (detectable by disappearance of N-H in IR/NMR).

## Experimental Workflow Diagram




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Figure 1: Step-wise reductive amination workflow for **N-(butan-2-yl)-4-chloroaniline** synthesis.

# Spectroscopic Characterization

## Nuclear Magnetic Resonance (NMR)

The NMR spectrum is defined by the chiral center at the C2 position of the butyl chain. This chirality renders the adjacent methylene protons (

) diastereotopic, often resulting in complex multiplets rather than a simple quartet.

Predicted

H NMR Data (400 MHz, CDCl

)

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| Position | Type | Shift (ppm) | Multiplicity | Integration | Coupling (Hz) | Assignment Logic |
|---|---|---|---|---|---|---|
| Ar-H | CH | 7.10 - 7.15 | Doublet (d) | 2H | | Meta to Nitrogen (deshielded by Cl) |
| Ar-H | CH | 6.48 - 6.55 | Doublet (d) | 2H | | Ortho to Nitrogen (shielded by resonance) |
| N-H | NH | 3.50 - 3.70 | Broad Singlet | 1H | - | Exchangeable; shift varies with conc. |
| C2-H | CH | 3.35 - 3.45 | Multiplet (m) | 1H | - | Chiral methine; deshielded by N |
| C3-H | CH | 1.45 - 1.60 | Multiplet (m) | 2H | - | Diastereotopic methylene protons |
| C1-H | CH | 1.15 - 1.20 | Doublet (d) | 3H | | Methyl adjacent to chiral center |
| C4-H | CH | 0.90 - 0.98 | Triplet (t) | 3H | | Terminal methyl of ethyl group |

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Diagnostic Check:

- Look for the AA'BB' system in the aromatic region (characteristic of 1,4-disubstitution).
- The C2-H multiplet is the key confirmation of the sec-butyl attachment. If this appears as a quartet, you likely have the n-butyl isomer (impurity).

C NMR Data (100 MHz, CDCl

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- Aromatic:

  146.0 (C-N), 129.1 (C-Cl), 122.0 (C-meta), 114.5 (C-ortho).

- Aliphatic:

  50.5 (CH-N), 29.8 (CH

  ), 20.5 (CH

  terminal), 10.5 (CH

  doublet).

## Infrared Spectroscopy (FT-IR)

IR is the primary tool for rapid quality control (QC) to ensure no unreacted ketone or primary amine remains.

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| Functional Group | Wavenumber (cm ) | Intensity | Diagnostic Value |
|---|---|---|---|
| N-H Stretch | 3400 - 3420 | Weak/Med | Single band confirms secondary amine. (Primary amine would show doublet). |
| C-H (Aromatic) | 3050 - 3010 | Weak | Standard aromatic indicator. |
| C-H (Aliphatic) | 2965, 2930, 2875 | Medium | Strong methyl/methylene stretches from butyl chain. |
| C=C (Ring) | 1600, 1500 | Strong | "Breathing" modes of the benzene ring. |
| C-N Stretch | 1250 - 1320 | Medium | Aryl C-N bond. |
| C-Cl Stretch | 1090 or 820 | Strong | Characteristic para-chloro substitution band. |

QC Flag: A strong peak at ~1715 cm

indicates unreacted 2-butanone.

## Mass Spectrometry (MS)

The mass spectrum is dominated by the chlorine isotope signature and

-cleavage fragmentation.

Molecular Ion:

- Formula: C

  H

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ClN

- MW: 183.68 g/mol
- M

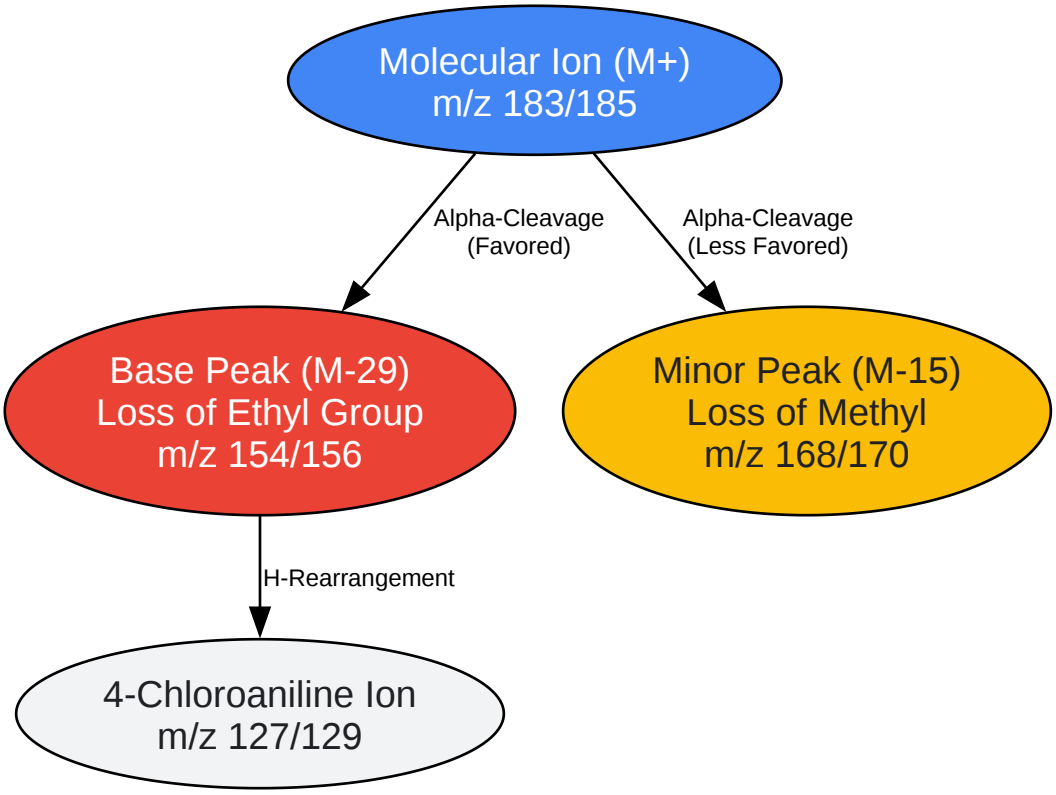
peaks:

183 and 185 (Intensity ratio 3:1 due to

Cl/

Cl).

Fragmentation Pathway Diagram




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Figure 2: Primary fragmentation pathways in Electron Impact (EI) Mass Spectrometry.

Interpretation: The base peak is expected at

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154 (loss of the ethyl group via

-cleavage adjacent to the nitrogen). This is favored over the loss of the methyl group (

168) because the resulting carbocation/radical is stabilized by the longer alkyl chain loss.

## Experimental Protocol (Standardized)

Safety: 4-Chloroaniline is toxic and a potential carcinogen.[1] All operations must be performed in a fume hood.

- Preparation: Dissolve 4-chloroaniline (1.0 eq) and 2-butanone (1.2 eq) in 1,2-dichloroethane (DCE).
- Activation: Add Acetic Acid (1.5 eq) and stir for 30 mins to facilitate imine formation.
- Reduction: Cool to 0°C. Add Sodium Triacetoxyborohydride (STAB) (1.4 eq) portion-wise.
- Reaction: Warm to room temperature and stir for 4-12 hours. Monitor by TLC (Hexane:EtOAc 4:1).
- Workup: Quench with sat. NaHCO

  . Extract with DCM. Wash organic layer with brine, dry over Na

  SO

  .
- Purification: If necessary, purify via flash column chromatography on silica gel.

## References

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## Sources

- 1. 4-Chloroaniline - Wikipedia [en.wikipedia.org]
- 2. Amine synthesis by reductive amination (reductive alkylation) [organic-chemistry.org]
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